

An In-depth Technical Guide to the Physical Properties of Acetyl Nitrate

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Compound of Interest

Compound Name: *Acetyl nitrate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **acetyl nitrate** ($\text{CH}_3\text{C}(\text{O})\text{ONO}_2$). The information is curated for professionals in research and development who require a detailed understanding of this reactive reagent for applications in organic synthesis, particularly in the development of pharmaceuticals and other specialty chemicals.

Core Physical Properties

Acetyl nitrate is a colorless, fuming liquid with a pungent odor.^[1] It is the mixed anhydride of acetic acid and nitric acid.^[2] Due to its inherent instability and explosive nature, it is often synthesized in situ for immediate use in chemical reactions.^[3]

Table 1: Quantitative Physical and Chemical Properties of **Acetyl Nitrate**

Property	Value	Notes	Source(s)
Molecular Formula	C ₂ H ₃ NO ₄	-	[2]
Molecular Weight	105.05 g/mol	-	[4]
Appearance	Colorless liquid	Fumes in moist air.	[2]
Odor	Pungent	Similar to vinegar.	[1]
Density	1.24 g/cm ³	at 15 °C	[2][4]
Boiling Point	22 °C	at 70 Torr	[2]
2-3 °C	at 14 Torr	[4]	
Solubility	Soluble in organic solvents.	Hydrolyzes in water.	[1]
Reactivity	Highly reactive.	Can decompose explosively.	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and handling of **acetyl nitrate** are critical due to its hazardous nature. The following outlines the most common laboratory-scale synthesis.

In Situ Generation of **Acetyl Nitrate** for Aromatic Nitration

This protocol describes the in-situ generation of **acetyl nitrate** from acetic anhydride and nitric acid for the nitration of an aromatic substrate.

Materials:

- Acetic anhydride ((CH₃CO)₂O)
- Fuming nitric acid (HNO₃)
- Aromatic substrate
- Ice bath

- Magnetic stirrer and stir bar
- Round-bottom flask with a dropping funnel and a drying tube

Procedure:

- The aromatic substrate is dissolved in an excess of acetic anhydride in the round-bottom flask, which is cooled in an ice bath to maintain a low temperature.[2]
- Fuming nitric acid is added dropwise to the stirred solution via the dropping funnel.[2] The temperature should be carefully monitored and controlled to prevent a runaway exothermic reaction.[1]
- The reaction mixture is stirred at a low temperature for a specified period, allowing for the in-situ formation of **acetyl nitrate** and subsequent nitration of the aromatic substrate.[2]
- Upon completion, the reaction is quenched by pouring it into an ice-water mixture.
- The product is then extracted using an appropriate organic solvent.
- The organic layer is washed with water and a dilute solution of sodium carbonate to remove acid impurities, followed by a final wash with water.
- The organic layer is dried over an anhydrous salt (e.g., MgSO_4), filtered, and the solvent is removed under reduced pressure to yield the nitrated product.

Note on Safety: **Acetyl nitrate** is explosive, especially when heated suddenly above 60°C or upon contact with certain materials.[3][5] All operations should be conducted in a well-ventilated fume hood, behind a safety shield, and with appropriate personal protective equipment.

Chemical Reactivity and Mechanisms

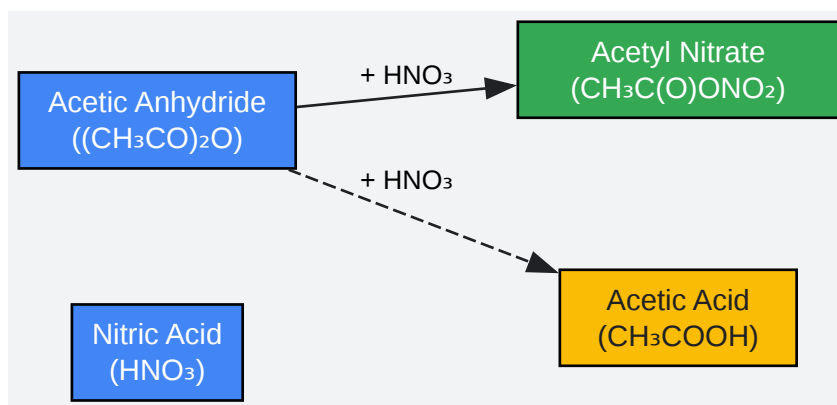
Acetyl nitrate is a versatile reagent that can act as both a nitrating and an acetylating agent.[1]

- Nitration: It is a potent nitrating agent for a variety of substrates, including aromatic compounds and amines.[1] The active nitrating species is the nitronium ion (NO_2^+), which is generated from **acetyl nitrate**. [1]

- Acetylation: Similar to acetyl chloride, it can acetylate amines.[2]
- Hydrolysis: In the presence of moisture, it readily hydrolyzes to form acetic acid and nitric acid.[1][2]

Visualizations

Diagram 1: Synthesis of **Acetyl Nitrate**



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Caption: Synthesis of **acetyl nitrate** from acetic anhydride and nitric acid.

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